

Application Notes and Protocols: 4-Amino-N-(2-hydroxyethyl)phthalimide for Bioimaging

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Compound of Interest

Compound Name: 5-Amino-2-(2-hydroxy-ethyl)-
isoindole-1,3-dione

CAS No.: 51419-28-4

Cat. No.: B1300842

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For: Researchers, scientists, and drug development professionals.

Introduction: Unveiling Cellular Landscapes with a Solvatochromic Scaffold

In the dynamic world of cellular and molecular biology, fluorescent probes are indispensable tools for visualizing the intricate machinery of life. Among the vast arsenal of available fluorophores, those exhibiting sensitivity to their local environment offer a unique advantage, enabling the study of not just localization, but also the biophysical properties of subcellular compartments. 4-Amino-N-(2-hydroxyethyl)phthalimide is an emerging fluorescent probe built upon the well-established 4-aminophthalimide (4-AP) scaffold. The inherent photophysical characteristics of the 4-AP core, particularly its pronounced solvatochromism, make 4-amino-N-(2-hydroxyethyl)phthalimide a promising candidate for a variety of bioimaging applications.^{[1][2]}

The defining feature of 4-aminophthalimide derivatives is their remarkable sensitivity to solvent polarity.^[2] This arises from a significant increase in the dipole moment upon photoexcitation, leading to a pronounced bathochromic (red) shift in emission spectra with increasing solvent

polarity.[3] In nonpolar environments, such as the interior of lipid droplets or cellular membranes, these probes typically exhibit strong fluorescence with shorter emission wavelengths. Conversely, in polar, aqueous environments like the cytoplasm, their fluorescence is often quenched and red-shifted. This "turn-on" characteristic in hydrophobic environments is a key attribute for high-contrast imaging of specific organelles.

This application note provides a comprehensive guide to the potential uses of 4-amino-N-(2-hydroxyethyl)phthalimide in bioimaging. We will delve into its photophysical properties, offer detailed protocols for cellular staining, and discuss the causality behind the experimental design, empowering researchers to effectively harness the capabilities of this versatile fluorophore. While specific bioimaging data for 4-amino-N-(2-hydroxyethyl)phthalimide is still emerging, the principles and protocols outlined herein are based on the well-documented behavior of the 4-aminophthalimide fluorophore and its derivatives.

Physicochemical and Spectroscopic Properties

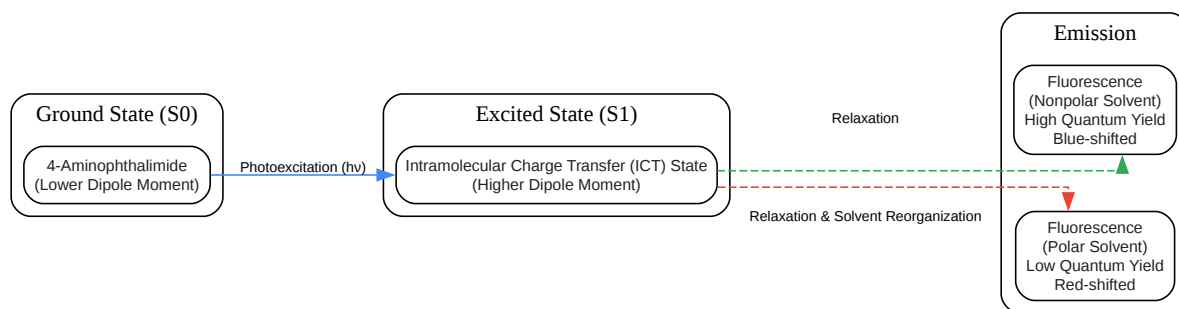
The photophysical properties of 4-amino-N-(2-hydroxyethyl)phthalimide are dominated by the 4-aminophthalimide core. The N-(2-hydroxyethyl) substituent enhances aqueous solubility and provides a potential site for further conjugation. The fluorescence quantum yield of 4-aminophthalimide is highly dependent on the solvent environment, being significantly higher in nonpolar solvents and decreasing in protic, polar solvents.[2]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₃	N/A
Molecular Weight	206.20 g/mol	N/A
Excitation Max (λ _{ex})	~370 nm (in nonpolar solvents)	[1]
Emission Max (λ _{em})	~410 nm (in cyclohexane) to ~570 nm (in water)	[1]
Stokes Shift	Large and solvent-dependent (up to 8,000 cm ⁻¹)	N/A
Quantum Yield (Φ _F)	High in nonpolar solvents (e.g., 0.63-0.76 in aprotic solvents), low in polar, protic solvents (e.g., ~0.1 in methanol)	[2]
Solubility	Moderately soluble in polar organic solvents (e.g., DMSO, ethanol), sparingly soluble in water.	[4]

Note: The spectroscopic data presented are based on the parent compound, 4-aminophthalimide, and may vary slightly for 4-amino-N-(2-hydroxyethyl)phthalimide.

Mechanism of Solvatochromic Fluorescence

The environment-sensitive fluorescence of 4-aminophthalimide is a result of intramolecular charge transfer (ICT) upon photoexcitation. The amino group at the 4-position acts as an electron donor, while the phthalimide moiety serves as an electron acceptor.



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Caption: Mechanism of solvatochromic fluorescence in 4-aminophthalimide.

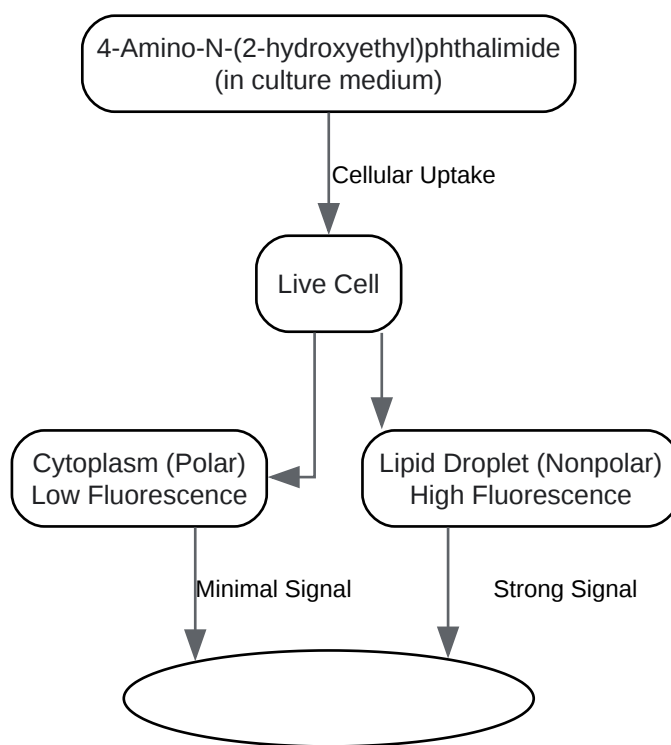
In nonpolar solvents, the excited ICT state is less stabilized, leading to a higher energy gap for fluorescence emission (blue-shifted) and a higher quantum yield. In polar solvents, the solvent molecules reorient around the highly polar excited state, stabilizing it and lowering the energy of the emitted photon (red-shifted). This solvent relaxation also promotes non-radiative decay pathways, resulting in a lower fluorescence quantum yield.

Applications in Bioimaging: Probing Cellular Microenvironments

The solvatochromic properties of 4-amino-N-(2-hydroxyethyl)phthalimide make it a versatile tool for imaging hydrophobic structures within cells with high contrast.

Lipid Droplet Staining

Causality: Lipid droplets are organelles with a highly nonpolar core of neutral lipids. This hydrophobic environment is ideal for the accumulation of lipophilic dyes and for maximizing the fluorescence quantum yield of solvatochromic probes like 4-amino-N-(2-hydroxyethyl)phthalimide. The probe is expected to be highly fluorescent within lipid droplets while remaining relatively dim in the surrounding aqueous cytoplasm, providing excellent signal-to-noise ratio.



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